

Application Notes & Protocols: (S)-3-Amino-4-(2-bromophenyl)butanoic acid hydrochloride

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Compound of Interest

Compound Name: (S)-3-Amino-4-(2-bromophenyl)butanoic acid hydrochloride

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Introduction & Scientific Context

(S)-3-Amino-4-(2-bromophenyl)butanoic acid hydrochloride (CAS No. 403661-76-7) is a chiral, non-proteinogenic amino acid derivative of significant interest in medicinal chemistry and pharmaceutical development. Its structural features—a chiral center at the β -carbon, a GABA-like backbone, and a bromophenyl moiety—make it a versatile building block for a range of biologically active molecules.^[1]

The primary utility of this compound lies in its role as a key intermediate for synthesizing novel pharmaceutical agents, particularly those targeting the central nervous system. It is frequently employed in the development of GABA analogs, which are crucial for treating neurological conditions such as epilepsy, neuropathic pain, and anxiety disorders.^[1] The hydrochloride salt form enhances the compound's stability and aqueous solubility, facilitating its use in various synthetic protocols.^[1]

Furthermore, the bromine atom on the phenyl ring serves as a valuable functional handle. It allows for subsequent chemical modifications, such as cross-coupling reactions, enabling the creation of diverse molecular libraries for drug discovery and lead optimization.^{[2][3]} Given its specialized nature and the stereospecificity required for its applications, sourcing high-purity

material and implementing rigorous quality control are paramount to achieving reliable and reproducible research outcomes.

Sourcing High-Purity Material: Supplier Identification & Qualification

The success of synthetic campaigns heavily relies on the quality of starting materials. For a chiral intermediate like **(S)-3-Amino-4-(2-bromophenyl)butanoic acid hydrochloride**, impurities can lead to significant downstream issues, including low yields, difficult purification, and compromised biological activity. A systematic approach to supplier selection is therefore a critical first step.

Causality in Supplier Selection

Choosing a supplier is not merely a transactional step; it is an integral part of the experimental design. The rationale for a stringent selection process is rooted in risk mitigation:

- **Chemical Purity:** Impurities from the synthesis of the starting material can carry through to the final product or interfere with catalytic reactions.
- **Enantiomeric Purity:** The presence of the (R)-enantiomer can alter the pharmacological profile of the final active pharmaceutical ingredient (API), potentially leading to off-target effects or reduced efficacy.
- **Batch-to-Batch Consistency:** A reliable supplier ensures that the material's specifications are consistent over time, which is crucial for the longitudinal validity of research and development projects.

Identified Suppliers

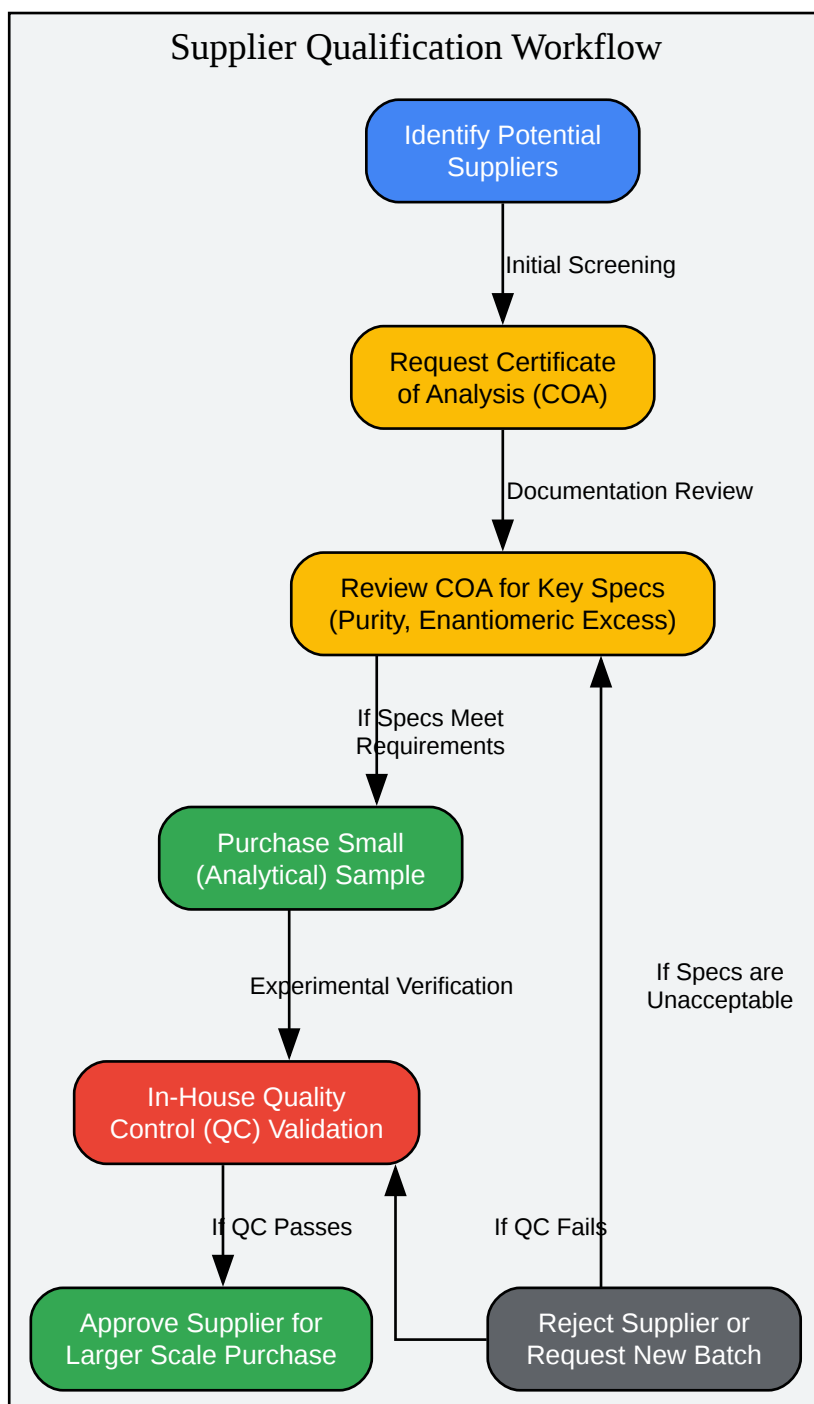
A survey of chemical suppliers indicates the availability of **(S)-3-Amino-4-(2-bromophenyl)butanoic acid hydrochloride** from various sources, often catering to research and bulk-scale needs. The following table summarizes representative suppliers for this compound.

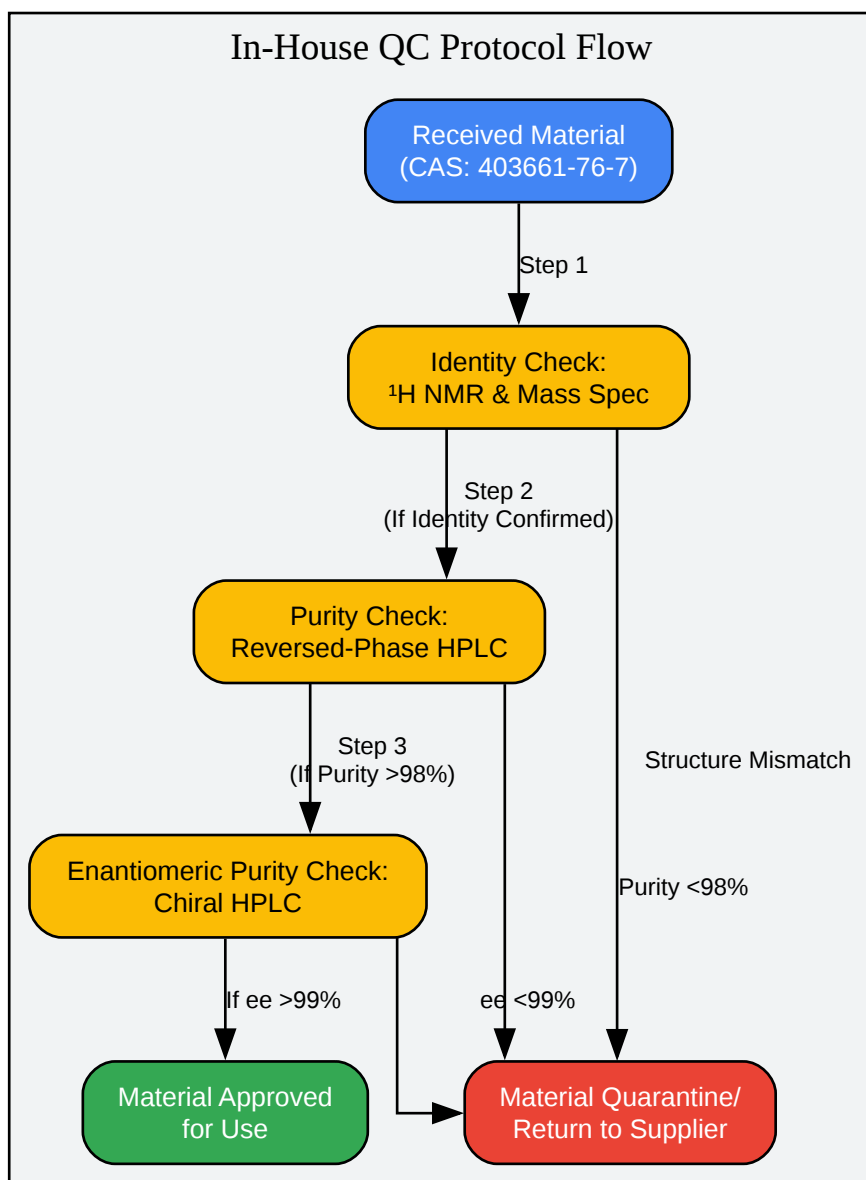
Supplier	CAS Number	Purity Specification	Notes
Sigma-Aldrich	403661-76-7	Not specified on the product page, requires inquiry.	A well-established supplier with extensive quality documentation available.
MySkinRecipes	403661-76-7	≥98%	Provides information on storage conditions (2-8°C, inert gas).[1]
BLDpharm	403661-76-7	≥98% (Typical)	Often provides batch-specific COAs upon request.
Molbase	403661-76-7	Varies by listed supplier	A platform connecting various suppliers, requires individual vetting.[4]
Macklin	403661-76-7	≥98%	A supplier of a wide range of research chemicals.[5]

Note: This is not an exhaustive list and is intended for illustrative purposes. Researchers should conduct their own due diligence.

Supplier Qualification Workflow

A self-validating system for material procurement involves more than just ordering from a catalog. It requires a qualification process to build confidence in the material's quality before committing to large-scale experiments.





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